

Application Notes and Protocols for Studying Quicklime Hydration Kinetics

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Compound of Interest

Compound Name: Quicklime

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These application notes provide a detailed overview of the experimental setups and protocols for investigating the hydration kinetics of **quicklime** (calcium oxide, CaO). Understanding these kinetics is crucial for various industrial applications, including construction, chemical manufacturing, and environmental remediation.

Introduction to Quicklime Hydration

Quicklime hydration is a highly exothermic reaction where calcium oxide reacts with water to form calcium hydroxide (Ca(OH)₂), also known as slaked lime. The reaction is represented by the following equation:



The rate of this reaction is influenced by several factors, including the chemical composition of the **quicklime**, its physical properties such as particle size and surface area, and the conditions of the hydration process.^{[1][2][3]} Accurate measurement of the hydration kinetics is essential for controlling the quality and performance of lime-based products.

Key Experimental Techniques

Several analytical techniques are employed to study the kinetics of **quicklime** hydration. The most common methods focus on measuring the heat evolved during the reaction or the change

in mass as water is incorporated into the solid structure.

Isothermal Calorimetry

Isothermal calorimetry is a powerful technique for continuously monitoring the heat flow from a hydrating sample at a constant temperature.[4][5][6] This method provides real-time data on the rate of the hydration reaction, allowing for the determination of key kinetic parameters.[7] The output is a plot of heat flow versus time, which can be integrated to determine the total heat of hydration.[4] ASTM C1702 and ASTM C1679 are standard test methods that describe the use of isothermal conduction calorimetry for measuring the heat of hydration and hydration kinetics of hydraulic cementitious materials.[5][8]

Thermogravimetric Analysis (TGA)

Thermogravimetric analysis (TGA) measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere.[9][10][11] For **quicklime** hydration, TGA can be used to determine the extent of hydration by measuring the weight gain due to water uptake.[9][10] It can also be used to determine the free moisture and loss on ignition (LOI) of hydrated lime.[12]

Heat of Hydration Test (Thermos Method)

A simpler, field-oriented method for assessing the reactivity of **quicklime** is the heat of hydration test, often conducted in a thermos flask.[13][14] This method involves mixing a known quantity of **quicklime** with water and recording the temperature rise over time.[14] The maximum temperature reached and the rate of temperature increase are indicative of the lime's quality and reactivity.[13][14]

Factors Influencing Quicklime Hydration Kinetics

The rate of **quicklime** hydration is a complex process affected by multiple variables.[1][3] Understanding these factors is critical for optimizing industrial processes.

Factor	Influence on Hydration Rate	References
Chemical Composition	Impurities such as MgO, SiO ₂ , and Al ₂ O ₃ can react with CaO at high temperatures, reducing its reactivity. The presence of chlorides in the slaking water can increase the hydration rate, while sulfates and magnesium ions can decrease it.	[1] [3] [15]
Calcination Conditions	Overburning of lime during calcination at high temperatures or for extended periods can lead to a collapse of the pore structure, reducing the surface area and decreasing reactivity. The optimal calcination temperature for producing highly reactive quicklime is generally around 1000°C.	[1] [10] [15]
Particle Size	Smaller quicklime particle sizes lead to a significantly accelerated apparent hydration rate due to the increased surface area available for reaction.	[2] [15]
Water-to-Lime Ratio	The amount of water used for slaking affects the consistency of the resulting lime putty and can influence the reaction rate.	[16]
Agitation	Proper mixing is crucial to ensure full contact between the quicklime and water,	[2]

preventing agglomeration and promoting a uniform reaction. The intensity of agitation can affect the diffusion of reactants and products.

Temperature	Higher hydration water temperatures generally increase the reaction rate.	[2] [7]
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Experimental Protocols

Protocol for Isothermal Calorimetry

This protocol is based on the principles outlined in ASTM C1679 and ASTM C1702.[\[5\]](#)[\[8\]](#)

Objective: To continuously measure the heat of hydration of a **quicklime** sample.

Materials and Equipment:

- Isothermal conduction calorimeter (e.g., TAM Air)[\[6\]](#)[\[17\]](#)
- Sample vials (glass or plastic)[\[18\]](#)
- Balance (accurate to 0.001 g)
- Spatula
- Deionized water
- **Quicklime** sample, sieved to a specific particle size[\[19\]](#)

Procedure:

- Sample Preparation: Accurately weigh a specific amount of the **quicklime** sample (e.g., 5 g) into a sample vial.[\[20\]](#)
- Water Addition: Add a predetermined amount of deionized water to the vial to achieve the desired water-to-lime ratio.[\[20\]](#)

- **Mixing:** Immediately and thoroughly mix the sample and water for a standardized duration (e.g., 30 seconds).[18]
- **Calorimeter Loading:** Promptly seal the vial and place it into the isothermal calorimeter.[18] Place a reference vial containing an inert material with similar thermal properties in the reference channel.
- **Data Acquisition:** Start the data acquisition immediately. Record the heat flow (in mW/g) as a function of time. Continue the measurement until the heat flow returns to the baseline, indicating the completion of the primary hydration reaction.
- **Data Analysis:** Integrate the heat flow curve over time to calculate the cumulative heat of hydration (in J/g). Analyze the shape of the curve to identify different stages of the hydration process.[4]

Protocol for Thermogravimetric Analysis (TGA)

Objective: To determine the extent of hydration by measuring mass change.

Materials and Equipment:

- Thermogravimetric Analyzer (TGA)
- TGA sample pans (e.g., alumina or platinum)
- Balance (accurate to 0.001 mg)
- **Quicklime** sample
- Controlled humidity atmosphere generator (optional)[9][10]

Procedure:

- **Sample Preparation:** Place a small, accurately weighed amount of the **quicklime** sample (e.g., 10-20 mg) into a TGA pan.
- **TGA Program:**

- Isothermal Hydration: Place the sample in the TGA furnace under a controlled humidity and temperature atmosphere. Monitor the weight gain over time until a constant weight is achieved.[\[9\]](#)[\[10\]](#)
- Temperature-Programmed Analysis: For an already hydrated sample, heat the sample at a controlled rate (e.g., 10°C/min) in an inert atmosphere (e.g., nitrogen). The weight loss at specific temperatures corresponds to the dehydration of Ca(OH)_2 and the decomposition of any calcium carbonate present.
- Data Analysis: From the isothermal hydration experiment, the percentage of hydration can be calculated from the weight gain. From the temperature-programmed analysis, the amount of Ca(OH)_2 can be quantified from the weight loss in the corresponding temperature range (typically 400-500°C).

Protocol for Heat of Hydration Test (Thermos Method)

This protocol is a simplified method for assessing **quicklime** reactivity.[\[13\]](#)[\[14\]](#)

Objective: To measure the temperature rise during the hydration of **quicklime** as an indicator of its reactivity.

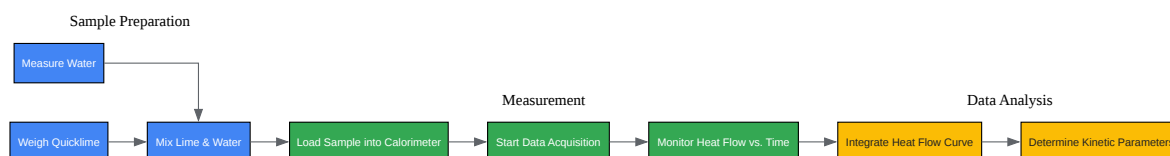
Materials and Equipment:

- Thermos flask (Dewar flask)[\[13\]](#)
- Thermometer (reading up to at least 100°C)[\[13\]](#)
- Stopwatch[\[13\]](#)
- Balance
- Sieve (e.g., No. 7 mesh)[\[14\]](#)
- **Quicklime** sample[\[14\]](#)
- Water

Procedure:

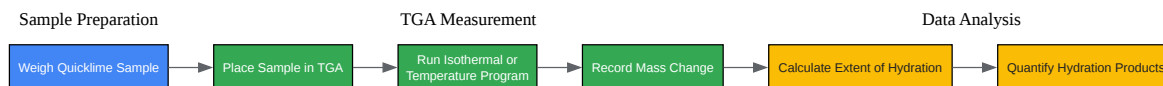
- Sample Preparation: Grind a representative sample of **quicklime** to pass through a specified sieve.^[14]
- Setup: Place a known volume of water (e.g., 170 ml) at a recorded initial temperature into the thermos flask.^[14]
- Reaction Initiation: Carefully add a weighed amount of the sieved **quicklime** (e.g., 50 g) to the water in the thermos flask and start the stopwatch.^[14]
- Temperature Monitoring: Gently stir the mixture and record the temperature at regular intervals (e.g., every minute) for a set duration (e.g., 24 minutes).^[14]
- Data Analysis: Plot the temperature as a function of time. Determine the maximum temperature reached and the time it took to reach that temperature. These values provide a comparative measure of the **quicklime**'s reactivity.^[14]

Visualizations



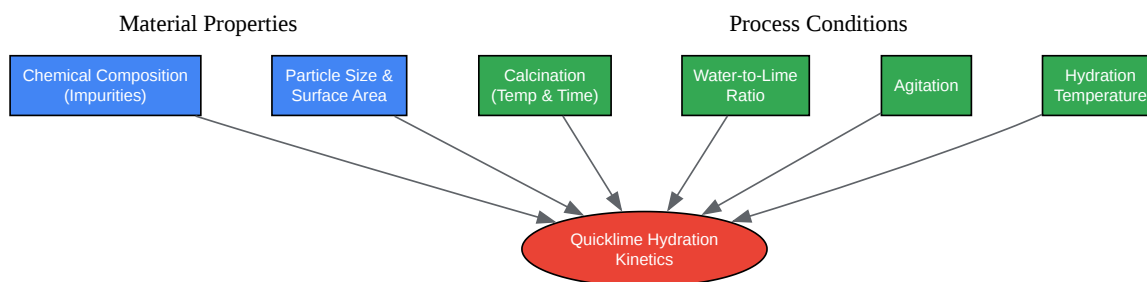
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Caption: Isothermal Calorimetry Experimental Workflow.



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Caption: Thermogravimetric Analysis (TGA) Workflow.



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Caption: Factors Influencing **Quicklime** Hydration Kinetics.

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References

- 1. emerald.com [emerald.com]
- 2. Lime Hydrator-DynNor [dynnor.com]
- 3. researchgate.net [researchgate.net]

- 4. m.youtube.com [m.youtube.com]
- 5. tsapps.nist.gov [tsapps.nist.gov]
- 6. tainstruments.com [tainstruments.com]
- 7. researchgate.net [researchgate.net]
- 8. store.astm.org [store.astm.org]
- 9. The kinetics of lime hydration and its control by superficial recarbonisation. - Sheffield Hallam University Research Archive [shura.shu.ac.uk]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. lecocorp.ams3.digitaloceanspaces.com [lecocorp.ams3.digitaloceanspaces.com]
- 13. For soils that are richer in silt and sand it may be... - Construction Cement and binders KnO 100059_Methods for testing lime in the field - Page 2 [med.iiab.me]
- 14. humanitarianlibrary.org [humanitarianlibrary.org]
- 15. Influence and Mechanism of Structural Characteristics of Limestone on Quicklime Reaction Activity [mdpi.com]
- 16. rosap.ntl.bts.gov [rosap.ntl.bts.gov]
- 17. mdpi.com [mdpi.com]
- 18. lucris.lub.lu.se [lucris.lub.lu.se]
- 19. pubs.aip.org [pubs.aip.org]
- 20. d2zo35mdb530wx.cloudfront.net [d2zo35mdb530wx.cloudfront.net]
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